An In-depth Technical Guide to the Physical Properties of 2-Bromodiethylacetic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-2-ethylbutanoic acid*
CAS No.:	*5456-23-5*
Cat. No.:	*B1267322*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromodiethylacetic acid, also known as **2-bromo-2-ethylbutanoic acid**, is a halogenated carboxylic acid with potential applications in organic synthesis and as an intermediate in the development of pharmaceutical compounds. Its chemical structure, featuring a bromine atom at the alpha position to the carboxyl group, imparts specific reactivity that makes it a subject of interest for medicinal chemists and synthetic organic chemists. This technical guide provides a comprehensive overview of the known physical properties of 2-Bromodiethylacetic acid, outlines general experimental protocols for their determination, and includes workflow diagrams for these procedures.

Core Physical Properties

A summary of the key physical and chemical identifiers for 2-Bromodiethylacetic acid is presented below.

© 2026 BenchChem. All rights reserved.

Property	Value
CAS Number	5456-23-5
Molecular Formula	$C_6H_{11}BrO_2$[1]
Molecular Weight	195.05 g/mol [1]
Boiling Point	120 °C at 75 mmHg[2]
Density	1.440 g/cm³[2]
Refractive Index	1.489[3]
Flash Point	99 °C[2]

Experimental Protocols

Detailed methodologies for the experimental determination of the key physical properties of 2-Bromodiethylacetic acid are outlined below. These are general procedures and may require optimization for this specific compound.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample is the capillary method.

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or heating mantle)
- Sample of 2-Bromodiethylacetic acid

© 2026 BenchChem. All rights reserved.

Procedure:

- A small amount of 2-Bromodiethylacetic acid is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped within a Thiele tube or oil bath, with the heat-transfer fluid (e.g., mineral oil) filled to a level above the sample.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.



Click to download full resolution via product page

Boiling Point Determination Workflow

Determination of Density (Pycnometer Method)

The density of a substance is its mass per unit volume. The pycnometer method is a precise technique for determining the density of a liquid.

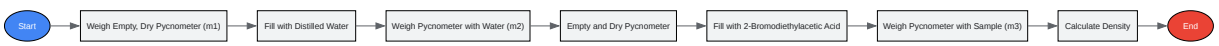
© 2026 BenchChem. All rights reserved.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Sample of 2-Bromodiethylacetic acid
- Distilled water (for calibration)

Procedure:

- The clean, dry pycnometer is weighed accurately on an analytical balance (m_1).
- The pycnometer is filled with distilled water and the stopper is inserted. Excess water will exit through the capillary. The outside is dried carefully.
- The pycnometer filled with water is weighed (m_2). The temperature of the water is recorded.
- The pycnometer is emptied and dried thoroughly.
- The pycnometer is then filled with 2-Bromodiethylacetic acid, stoppered, and the exterior is dried.
- The pycnometer filled with the sample is weighed (m_3).
- The density of the sample is calculated using the formula: Density = [(m_3 - m_1) / (m_2 - m_1)] * Density of water at the recorded temperature.



Click to download full resolution via product page

Density Determination Workflow

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be used to identify a substance and assess its purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of 2-Bromodiethylacetic acid
- Solvent for cleaning (e.g., ethanol or acetone)
- Lens paper

Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent and dried with lens paper.
- A few drops of 2-Bromodiethylacetic acid are placed on the surface of the prism using a dropper.
- The prism is closed and the instrument's light source is switched on.
- The eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary between the light and dark regions is sharp and coincides with the center of the crosshairs.
- The refractive index is read from the instrument's scale. The temperature should also be recorded as refractive index is temperature-dependent.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Refractive Index Determination Workflow

Safety and Handling

2-Bromodiethylacetic acid is a chemical that should be handled with appropriate safety precautions in a laboratory setting. While specific toxicity data for this compound is not readily available, related brominated carboxylic acids are known to be corrosive and potentially toxic. Standard laboratory safety practices should be followed:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical attention.
- Consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and disposal.

Conclusion

This technical guide provides a summary of the currently available physical property data for 2-Bromodiethylacetic acid. The outlined experimental protocols offer a framework for the verification and further characterization of this compound. As with any chemical substance, a thorough understanding of its physical properties is crucial for its safe handling, application in synthesis, and potential development into more complex molecules of interest to the pharmaceutical and chemical industries.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 2. 2-溴-2-乙基丁酸 CAS#: 5456-23-5 [m.chemicalbook.com]
- 3. molbase.com [molbase.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Bromodiethylacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267322/docs#an-in-depth-technical-guide-to-the-physical-properties-of-2-bromodiethylacetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.